

ONO-RS-082: Comprehensive Guide to Safe Handling and Disposal

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Compound of Interest

Compound Name: ONO-RS-082

Cat. No.: B1663043

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This document provides essential safety, operational, and disposal protocols for **ONO-RS-082**, a potent inhibitor of phospholipase A2 (PLA2). Adherence to these guidelines is critical for ensuring laboratory safety and proper environmental stewardship.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **ONO-RS-082** is presented below for easy reference.

Property	Value
Chemical Name	2-(p-Amylcinnamoyl)amino-4-chlorobenzoic acid
CAS Number	99754-06-0
Molecular Formula	C ₂₁ H ₂₂ ClNO ₃
Molecular Weight	371.86 g/mol
Appearance	Solid
Purity	≥98%
Solubility	Soluble in DMSO to 50 mM (with warming) and ethanol to 25 mM (with warming)
Storage	Store at -20°C. It is reported to be light sensitive, so store in the dark under desiccating conditions.

Safety Information

ONO-RS-082 is not classified as a hazardous substance or mixture. However, standard laboratory safety precautions should always be observed.

Hazard	Precaution
Eye Contact	May cause eye irritation.
Skin Contact	May cause skin irritation.
Inhalation	May be harmful if inhaled.
Ingestion	May be harmful if swallowed.

Emergency First Aid Procedures:

- In case of inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.
- In case of skin contact: Wash off with soap and plenty of water.

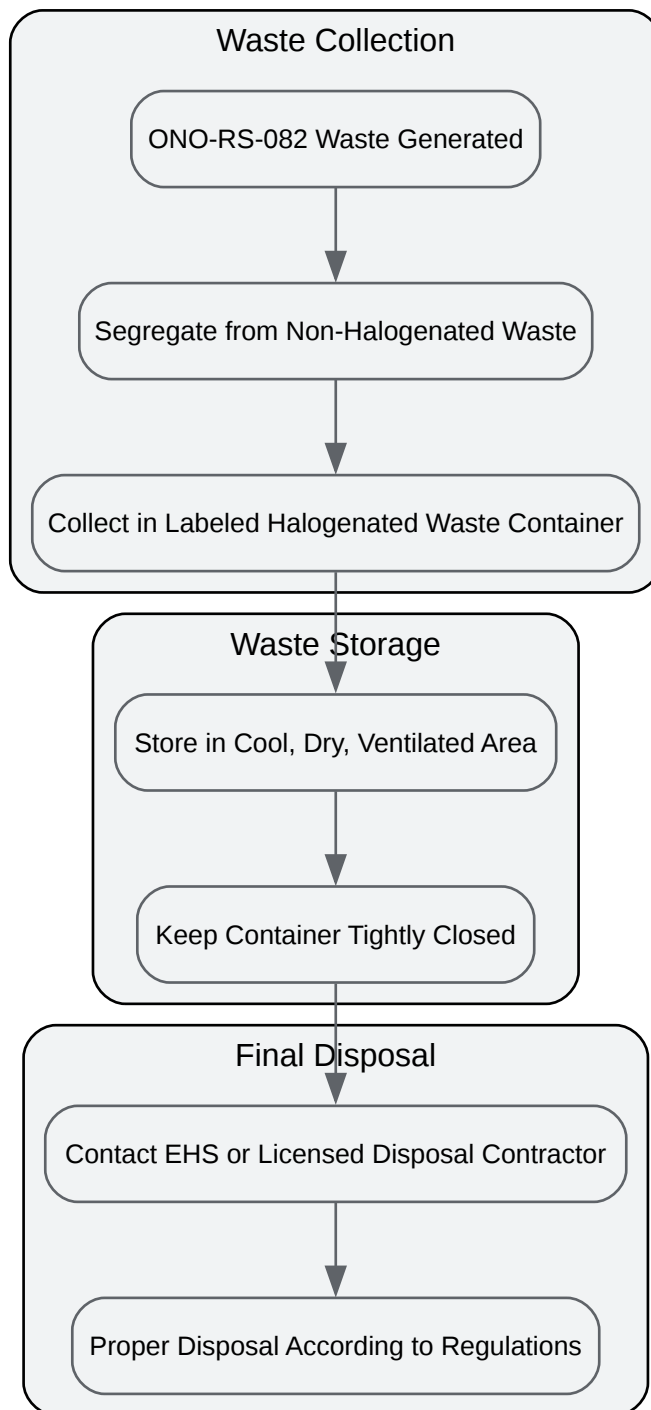
- In case of eye contact: Flush eyes with water as a precaution.
- In case of ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water.

Proper Disposal Procedures

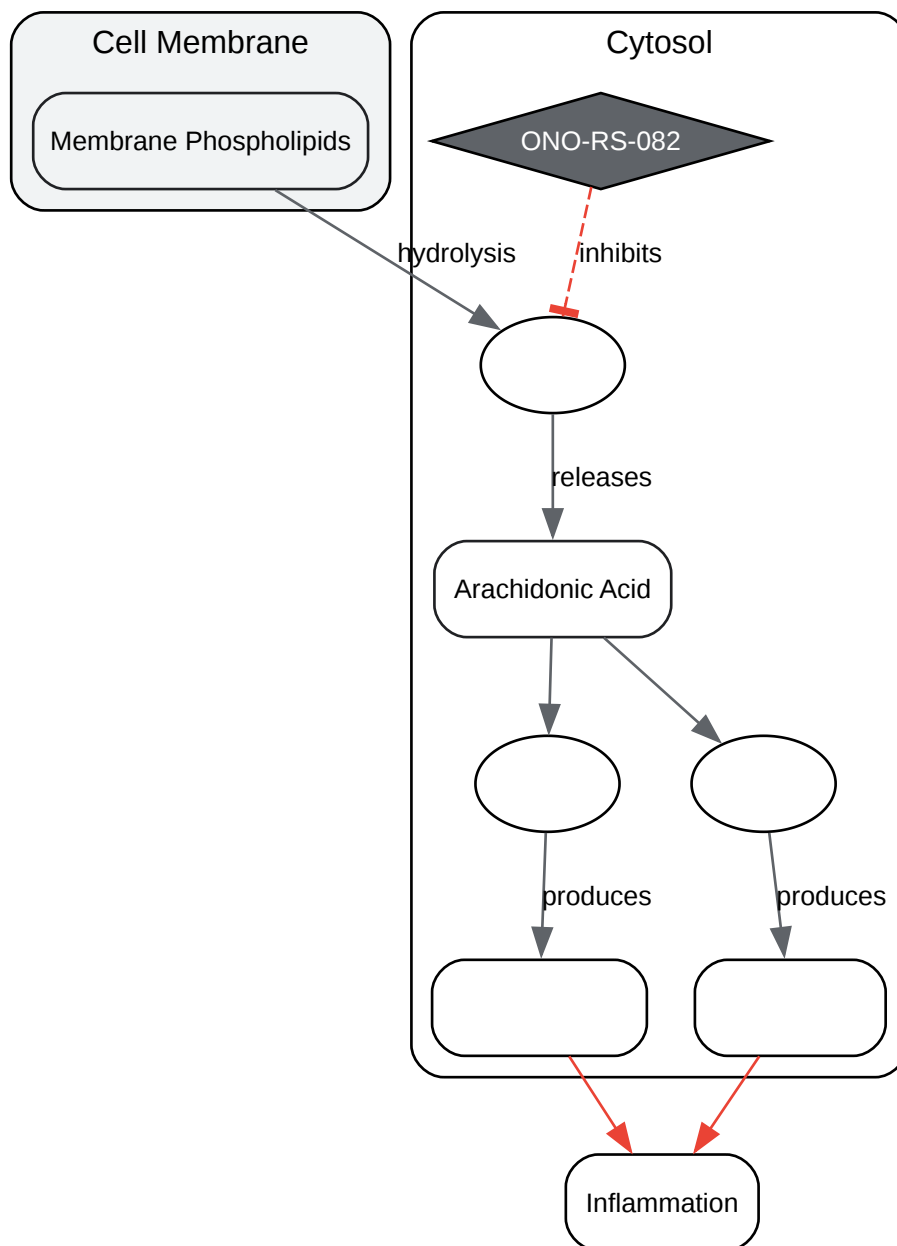
ONO-RS-082 is a halogenated organic compound. Disposal must be conducted in accordance with all applicable federal, state, and local environmental regulations. The following is a general step-by-step guide for proper disposal:

- Segregation: Do not mix **ONO-RS-082** waste with non-halogenated organic solvents. Keep it in a designated and properly labeled waste container for halogenated organic compounds.
- Container: Use a dedicated, leak-proof, and clearly labeled waste container. The label should include the words "Hazardous Waste," the chemical name "**ONO-RS-082**," and any other components mixed with it.
- Storage of Waste: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials. Keep the container tightly closed when not in use.
- Waste Pickup: Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor. Do not dispose of **ONO-RS-082** down the drain.

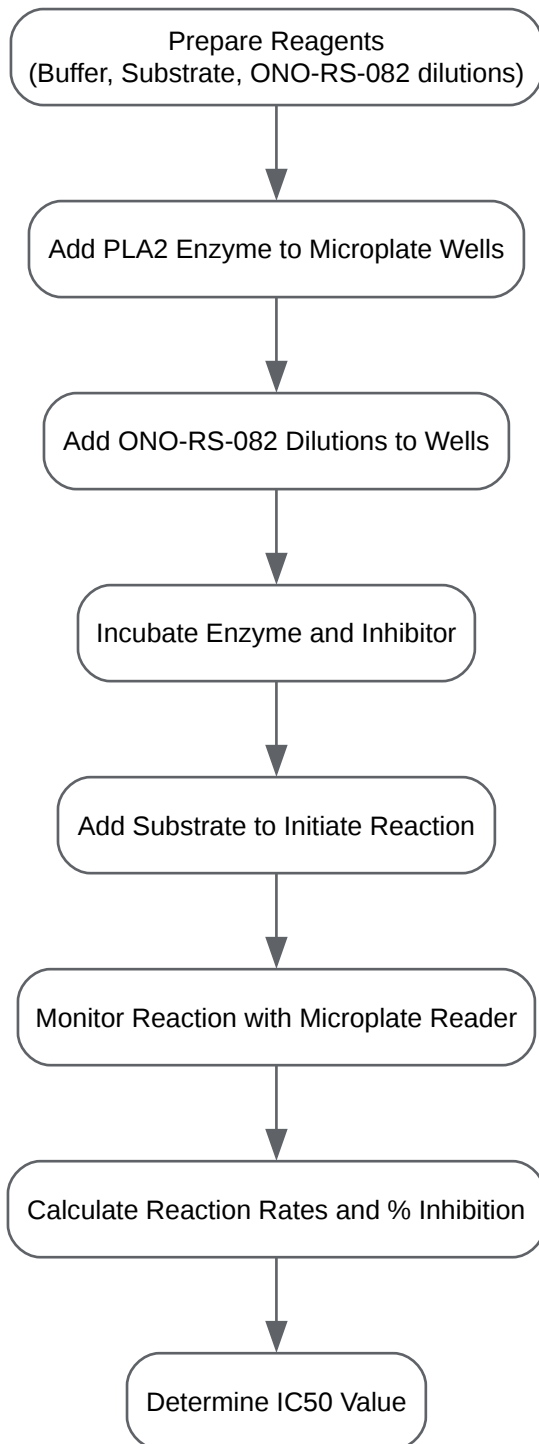
ONO-RS-082 Disposal Workflow



PLA2 Signaling Pathway and ONO-RS-082 Inhibition



PLA2 Inhibition Assay Workflow



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